

An In-depth Technical Guide to the Chemical Properties of Verbenacine

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Compound of Interest

Compound Name: **Verbenacine**

Cat. No.: **B158102**

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Introduction

Verbenacine, a diterpenoid compound, has garnered interest within the scientific community for its potential therapeutic applications. Isolated from medicinal plants such as *Salvia verbenaca* and *Wedelia trifida*, this molecule exhibits a range of biological activities, including anti-inflammatory and anticancer properties.^[1] This in-depth technical guide serves as a comprehensive resource for researchers, scientists, and drug development professionals, providing a detailed overview of the chemical properties of **Verbenacine**. The guide will delve into its structure, physicochemical characteristics, stability, and reactivity, and will also provide adaptable experimental protocols for its analysis and evaluation.

Chemical Structure and Physicochemical Properties

Verbenacine is chemically identified as 3α -hydroxy-19-carboxykaur-15-ene.^{[2][3]} Its tetracyclic diterpenoid structure, belonging to the ent-kaurane class, is the foundation of its chemical behavior and biological activity.^{[4][5]}

Structural Elucidation

The structure of **Verbenacine** has been elucidated using various spectroscopic techniques, including Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS).^{[2][6]} The presence of a hydroxyl group at the 3α position, a carboxylic acid at the 19th position, and a double bond between carbons 15 and 16 are key structural features.

Physicochemical Data

A summary of the key physicochemical properties of **Verbenacine** is presented in the table below. This data is crucial for its handling, formulation, and the design of experimental protocols.

Property	Value	Source
Molecular Formula	C ₂₀ H ₃₀ O ₃	[6]
Molecular Weight	318.45 g/mol	N/A
Melting Point	229-230°C	N/A
Appearance	Colorless solid	[6]
Solubility	Soluble in DMSO	N/A

Note: Quantitative solubility data in a range of common laboratory solvents is not readily available in the current literature. Researchers are advised to perform solubility tests to determine optimal solvent systems for their specific applications. A general protocol for solubility determination is provided in Section 4.1.

Synthesis and Isolation

Currently, there are no published reports on the total chemical synthesis of **Verbenacine**. Therefore, the primary method for obtaining this compound is through isolation from its natural plant sources.

Isolation from *Salvia verbenaca*

Verbenacine can be isolated from the aerial parts of *Salvia verbenaca*. A general workflow for the isolation and purification of diterpenoids from plant material is outlined below.

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Sources

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